

Purpurogenone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Purpurogenone*

Cat. No.: *B12685956*

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An In-depth Examination of the Molecular Characteristics, Isolation, and Characterization of a Fungal Metabolite

Introduction

Purpurogenone is a naturally occurring polyketide produced by the fungus *Penicillium purpurogenum*. First isolated and characterized in the early 1970s, this compound belongs to the naphtho- γ -pyrone class of secondary metabolites, a group known for a diverse range of biological activities. This technical guide provides a comprehensive overview of the molecular formula, weight, and detailed experimental context for **purpurogenone**, aimed at researchers, scientists, and professionals in drug development.

Molecular Profile

Purpurogenone is a small molecule with a complex stereochemistry. Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₂ O ₅	PubChem
Molecular Weight	260.24 g/mol	PubChem
Class	Naphtho-γ-pyrone	General Classification
Producing Organism	Penicillium purpurogenum	Roberts, J. C., & Thompson, D. J. (1971)

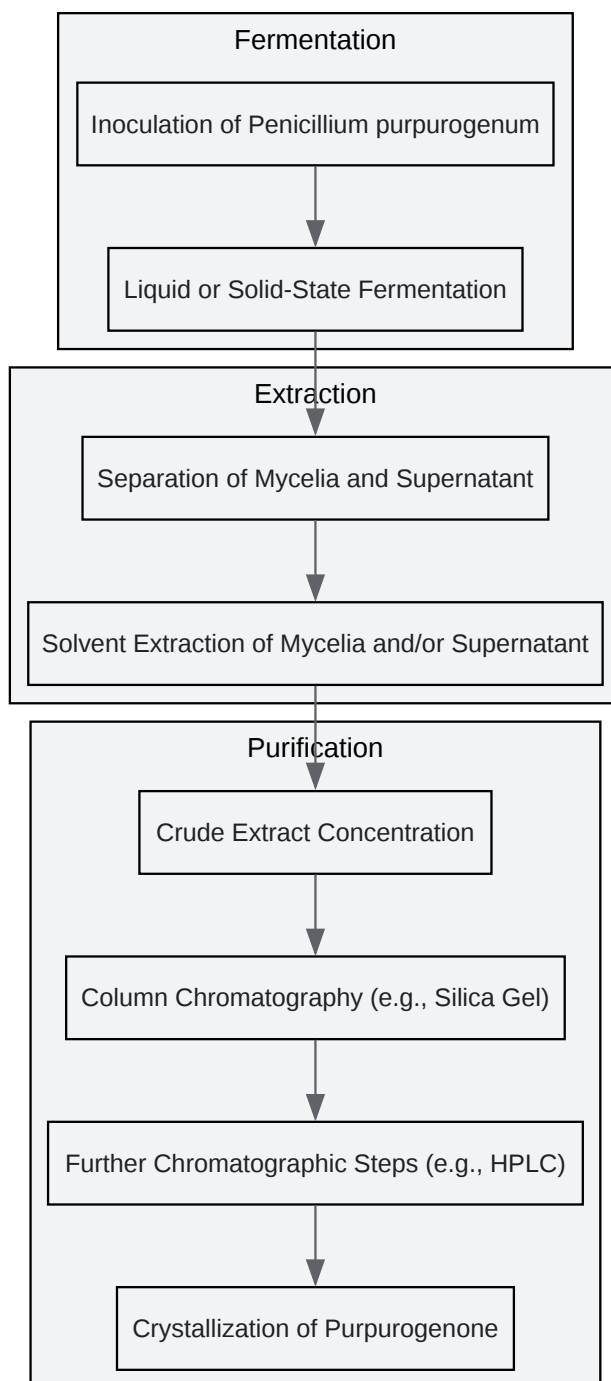
Isolation and Characterization

The structural elucidation of **purpurogenone** was a significant achievement in natural product chemistry, accomplished through X-ray crystallography of its monobromoacetate derivative.^[1]^[2]^[3] This section outlines the general experimental protocols for the isolation and characterization of **purpurogenone** from *Penicillium purpurogenum*, based on established methods for fungal metabolites.

Isolation Protocol

A generalized workflow for the isolation of **purpurogenone** from a culture of *Penicillium purpurogenum* is presented below. This process involves fermentation, extraction, and chromatographic purification.

General Isolation Workflow for Purpurogenone



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Caption: A generalized workflow for the isolation of **purpurogenone**.

Characterization Methods

The definitive structure of **purpurogenone** was determined by X-ray crystallography. For routine identification and quality control, a combination of spectroscopic techniques is employed.

Spectroscopic Data:

Technique	Key Observables
Mass Spectrometry (MS)	Provides the accurate mass and molecular formula. Fragmentation patterns can help in structural confirmation.
Infrared (IR) Spectroscopy	Reveals the presence of key functional groups such as hydroxyls, carbonyls (from the pyrone ring), and aromatic rings.
Nuclear Magnetic Resonance (NMR) Spectroscopy	^1H and ^{13}C NMR provide detailed information about the carbon skeleton and the chemical environment of each proton and carbon atom, which is essential for confirming the connectivity and stereochemistry of the molecule.

While the seminal papers confirm the use of "Spectrum Analysis" in the characterization of **purpurogenone**, specific spectral data is not readily available in public databases.[3] Researchers would typically acquire these spectra on their purified samples to confirm the identity of the compound.

Biological Activity and Signaling Pathways

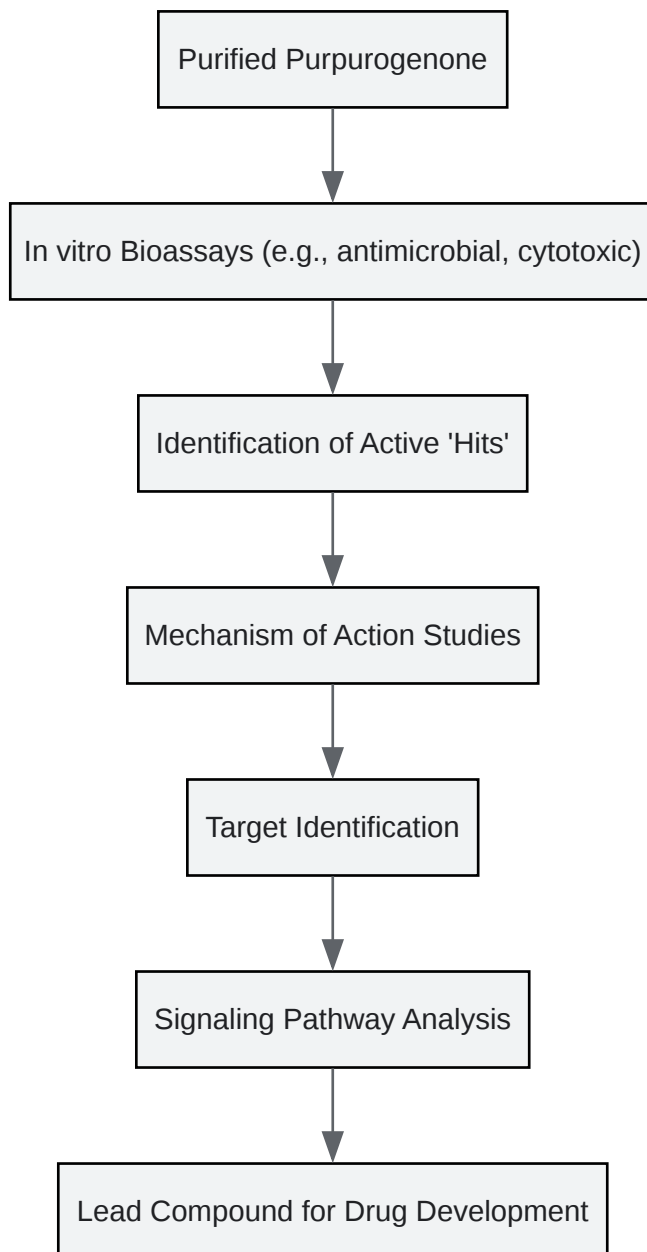
Specific biological activities and associated signaling pathways for **purpurogenone** have not been extensively reported in the literature. However, as a member of the naphtho- γ -pyrone class of fungal metabolites, it may possess biological activities similar to other compounds in this family.[1]

Naphtho- γ -pyrones have been reported to exhibit a wide range of biological effects, including:

- Antimicrobial activity
- Antiviral properties
- Antioxidant effects
- Cytotoxic activity against various cancer cell lines

The potential mechanisms of action for this class of compounds are diverse and can involve the inhibition of key enzymes or interference with cellular signaling cascades. A hypothetical logical relationship for investigating the biological activity of a novel naphtho- γ -pyrone like **purpurogenone** is depicted below.

Investigative Workflow for Biological Activity



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